

An In-depth Technical Guide to the Safety and Handling of Triethoxyfluorosilane

Author: BenchChem Technical Support Team. Date: December 2025



This guide provides comprehensive safety and handling information for **Triethoxyfluorosilane** (C6H15FO3Si), tailored for researchers, scientists, and professionals in drug development. It outlines the chemical's properties, hazards, and the requisite precautions for its safe use in a laboratory setting.

Chemical Identification and Properties

Triethoxyfluorosilane is an organosilane compound used as a chemical intermediate in various research and manufacturing processes.[1] It is a flammable and corrosive liquid that requires careful handling.[1][2]

Table 1: Physical and Chemical Properties of Triethoxyfluorosilane

Property	Value	Source
Chemical Formula	C6H15FO3Si	Gelest, Inc.[1]
Physical State	Liquid	Gelest, Inc.[1]
Synonyms	TRIETHYLFLUOROSILICATE; FLUOROTRIETHOXYSILANE	Gelest, Inc.[1]
CAS Number	358-60-1	PubChem[2]
Molecular Weight	182.26 g/mol	PubChem[2]



Hazard Identification and Classification

Triethoxyfluorosilane is classified as a hazardous substance under the Globally Harmonized System (GHS). It is a flammable liquid that causes severe skin burns and serious eye damage. [1]

Table 2: GHS Hazard Classification for Triethoxyfluorosilane

Classification	Code	Description	Source
Flammable Liquids	H226	Flammable liquid and vapor	Gelest, Inc.[1]
Skin Corrosion	H314	Causes severe skin burns and eye damage	Gelest, Inc.[1], PubChem[2]
Serious Eye Damage	H318	Causes serious eye damage	Gelest, Inc.[1], PubChem[2]

The substance is labeled with the GHS pictograms for "Flammable" (GHS02) and "Corrosion" (GHS05), with "Danger" as the signal word.[1]

Toxicology and Health Effects

Exposure to **Triethoxyfluorosilane** can cause significant health effects. Direct contact results in severe skin burns and serious eye damage.[1] Inhalation may irritate the respiratory tract, with potential symptoms including coughing, headache, and nausea.[1]

A critical aspect of its toxicology is its reaction with water or moisture, which liberates ethanol. [1] Chronic exposure to ethanol is known to affect the central nervous system.[1] Furthermore, ethanol is classified as a Group 1 carcinogen (carcinogenic to humans) by IARC, specifically in the context of alcoholic beverages.[1][3]

Table 3: Toxicological Data for Decomposition Products



Substance	Test	Value	Species	Source
Ethanol	LC50 Inhalation	124.7 mg/l (4h)	Rat	Gelest, Inc.[1]

Note: No specific acute toxicity data is available for **Triethoxyfluorosilane** itself in the provided sources. The data presented is for ethanol, a hazardous decomposition product.

Safe Handling and Storage Protocols

Strict adherence to safety protocols is mandatory when handling **Triethoxyfluorosilane**.

- Ventilation: Always handle the substance in a well-ventilated area, preferably under a chemical fume hood, to prevent the accumulation of vapors.[1][4]
- Ignition Sources: Keep the chemical away from heat, sparks, and open flames.[1] Use only non-sparking tools and explosion-proof electrical equipment.[1]
- Grounding: Containers must be properly grounded and bonded before and during transfer to prevent static discharge.[1]
- Personal Contact: Avoid all contact with eyes and skin, and do not breathe vapors or mist.[1]
- Conditions: Store in a cool, dry, and well-ventilated place, away from heat sources.[4]
- Containers: Keep containers tightly closed.
- Incompatible Materials: Store away from oxidizing agents, acids, alcohols, and moisture.[1]
 The material decomposes in the presence of moist air or water.[1]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Triethoxyfluorosilane**.

- Eye Protection: Chemical safety goggles or a face shield are required. Contact lenses should not be worn.[1]
- Hand Protection: Neoprene or nitrile rubber gloves are recommended.[1]



- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[1]
- Respiratory Protection: If ventilation is inadequate, a NIOSH-certified combination organic vapor/acid gas respirator (yellow cartridge) should be used.[1]

Emergency eye wash fountains and safety showers must be available in the immediate vicinity of any potential exposure.[1]

Caption: Logical workflow for **Triethoxyfluorosilane** safety precautions.

Emergency Procedures

- General: In case of an accident or if you feel unwell, seek immediate medical attention and show the safety data sheet.[1] Remove all contaminated clothing immediately.[1]
- Inhalation: Move the victim to fresh air and keep them at rest. Seek medical advice if feeling unwell.[1]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Get immediate medical advice.[1]
- Eye Contact: Flush eyes thoroughly with water for at least 15 minutes, removing contact lenses if present and easy to do so.[1] Get immediate medical attention.[1]
- Ingestion: Rinse mouth. Do not give anything by mouth to an unconscious person. Get medical advice.[1]
- Suitable Extinguishing Media: Use water spray, water fog, foam, carbon dioxide, or dry chemical.[1]
- Fire Hazards: The substance is a flammable liquid and vapor.[1] Irritating fumes and organic acid vapors may develop when exposed to high temperatures or flame.[1]
- Firefighter Protection: Do not enter the fire area without proper protective equipment, including a NIOSH-approved self-contained breathing apparatus.[1] Use water spray to cool exposed containers.[1]

Foundational & Exploratory





- Personal Precautions: Evacuate unnecessary personnel.[1] Remove all ignition sources and use special care to avoid static charges.[1]
- Protective Equipment: Cleanup crews must be equipped with proper protection as outlined in Section 5.[1]
- Environmental Precautions: Prevent the substance from entering sewers and public waters. [1]
- Cleaning Methods: Absorb the spill with an inert material and collect it for disposal.[1] Use only non-sparking tools for cleanup.[1]





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Caption: General experimental workflow for a chemical spill response.



Stability and Reactivity

- Chemical Stability: The material is stable under normal conditions.[1]
- Hazardous Reactions: It decomposes in contact with moist air or water, liberating ethanol.[1]
- Conditions to Avoid: Avoid heat, open flames, and sparks.[1]
- Incompatible Materials: Avoid contact with oxidizing agents.[1]
- Hazardous Decomposition Products: Upon decomposition, it can produce hydrofluoric acid, organic acid vapors, and silicon dioxide.[1]

Experimental Protocols and Data

The toxicological data presented in this guide, such as LC50 values, are derived from standardized tests.[1] However, the source Safety Data Sheets do not provide detailed experimental methodologies for how these tests were conducted. Professionals requiring this level of detail should consult specialized toxicological databases or primary research literature. The provided data is intended for hazard assessment and risk management in a laboratory setting.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Handling of Triethoxyfluorosilane]. BenchChem, [2025]. [Online PDF]. Available at:



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